

Gamma-Gurjunene: A Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: *gamma-Gurjunene*

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Introduction

Gamma-Gurjunene is a naturally occurring sesquiterpene hydrocarbon found in the essential oils of various plants, notably in Gurjun balsam from *Dipterocarpus* species.^[1] As a member of the guaiane class of sesquiterpenoids, it is characterized by a bicyclic molecular framework. This document provides a comprehensive overview of the physical and chemical properties of **gamma-Gurjunene**, along with detailed experimental protocols for its isolation, purification, and characterization. Additionally, it explores its potential biological activities and associated signaling pathways.

Physical and Chemical Properties

Gamma-Gurjunene is a volatile, oily liquid with a characteristic musty odor. Its key physical and chemical properties are summarized in the tables below.

General and Physical Properties of γ -Gurjunene

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₂₄	[1]
Molecular Weight	204.35 g/mol	[1]
CAS Number	22567-17-5	[1]
Appearance	Oily liquid; may be solid at room temperature	[1][2]
Odor	Musty	[3]
Boiling Point	264-266 °C (lit.) / 276-277 °C at 760 mmHg	[3][4]
Density	0.918 g/mL at 20 °C (lit.) / 0.89 g/cm ³	[2][3]
Refractive Index (n _{20/D})	1.502	[3][5]
Flash Point	108.9 °C / 110 °C	[3][5]
Vapor Pressure	0.008 mmHg at 25 °C	[4][5]
Solubility	Soluble in alcohol; Insoluble in water	[4]
Storage Temperature	2-8 °C	[3][6]
logP (octanol/water)	4.581 - 6.895 (estimated)	[4][5]

Spectroscopic Data Summary for γ -Gurjunene

Spectroscopic Technique	Key Features and Observations	Reference(s)
Mass Spectrometry (MS)	Molecular Ion (M^+) peak at m/z 204. Fragmentation patterns are consistent with a sesquiterpene hydrocarbon structure.	[3]
^{13}C Nuclear Magnetic Resonance (^{13}C -NMR)	Spectral data available, consistent with the proposed carbon skeleton.	[3]
Infrared (IR) Spectroscopy	Absorption bands characteristic of C-H stretching and bending vibrations for sp^3 and sp^2 hybridized carbons, and C=C stretching.	[3]

Experimental Protocols

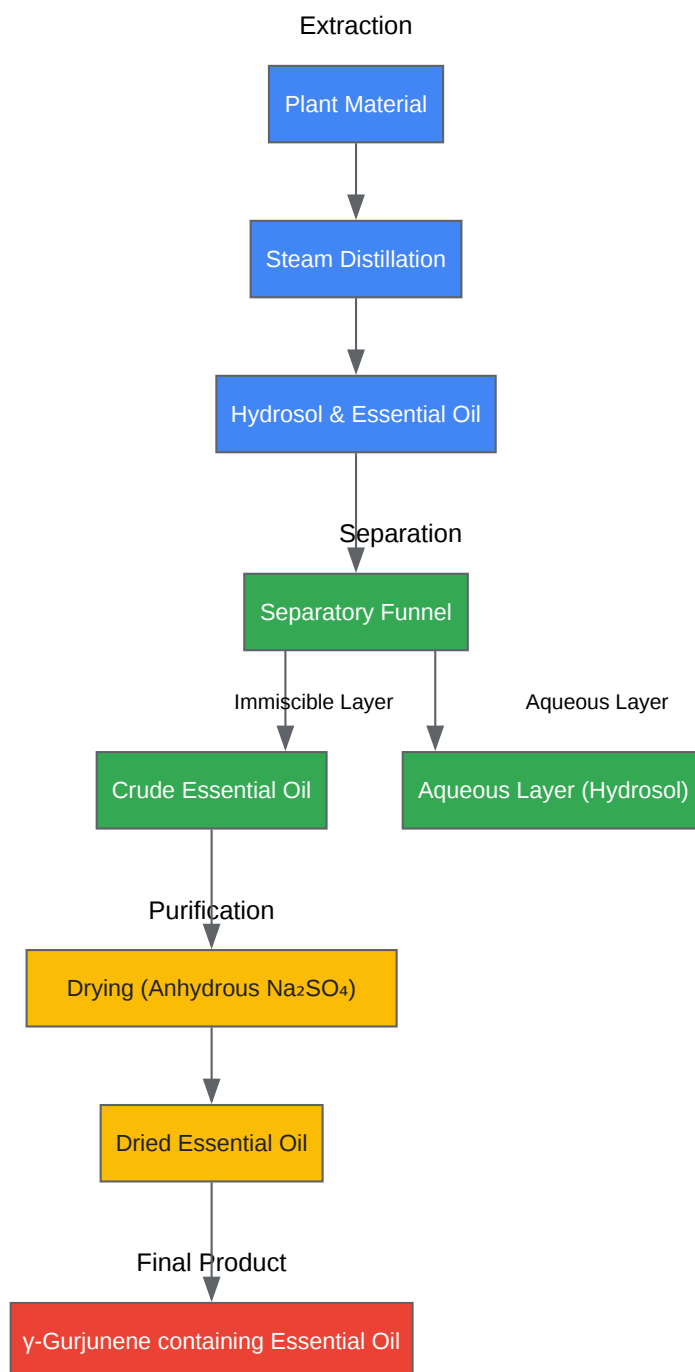
Isolation of γ -Gurjunene from Plant Material by Steam Distillation

This protocol describes the extraction of essential oil containing γ -Gurjunene from plant sources like *Dipterocarpus* species.

Methodology:

- **Preparation of Plant Material:** Fresh or dried plant material (e.g., wood chips, leaves) is coarsely ground to increase the surface area for efficient extraction.
- **Apparatus Setup:** A steam distillation apparatus is assembled. The ground plant material is placed in the biomass flask. The boiling flask is filled with distilled water to about two-thirds of its volume.
- **Distillation:** The water in the boiling flask is heated to generate steam, which then passes through the plant material, causing the volatile essential oils to vaporize.

- **Condensation:** The mixture of steam and essential oil vapor is passed through a condenser, which cools the vapor back into a liquid state.
- **Collection:** The distillate, a biphasic mixture of water and essential oil, is collected in a receiving flask.
- **Separation:** The essential oil, being immiscible with water, is separated from the aqueous layer using a separatory funnel.
- **Drying:** The collected essential oil is dried over anhydrous sodium sulfate to remove any residual water.
- **Storage:** The dried essential oil is stored in a sealed, dark glass vial at a low temperature (2-8°C) to prevent degradation.

Workflow for Isolation of γ -Gurjunene[Click to download full resolution via product page](#)

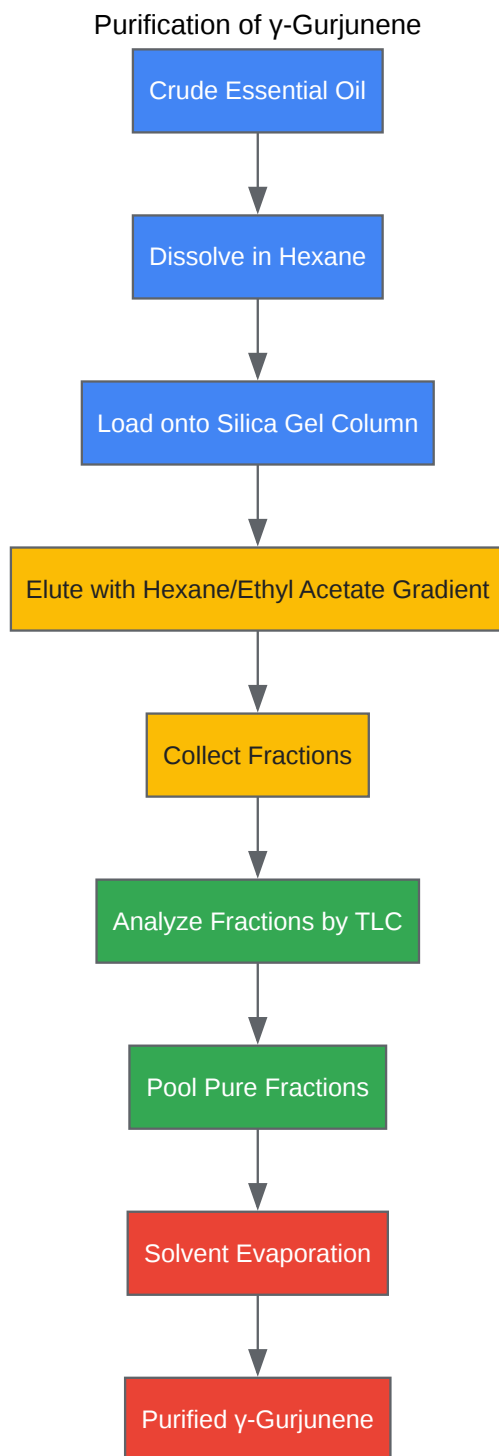
Caption: Workflow for the isolation of γ -Gurjunene containing essential oil.

Purification of γ -Gurjunene by Column Chromatography

This protocol outlines the purification of γ -Gurjunene from the extracted essential oil.

Methodology:

- **Column Preparation:** A glass column is packed with silica gel (230-400 mesh) as the stationary phase, using a non-polar solvent such as hexane as the mobile phase.
- **Sample Loading:** The crude essential oil is dissolved in a minimal amount of the initial mobile phase (hexane) and loaded onto the top of the silica gel column.
- **Elution:** The column is eluted with a solvent system of increasing polarity. A common gradient is starting with 100% hexane and gradually introducing a more polar solvent like ethyl acetate.
- **Fraction Collection:** Eluted fractions are collected sequentially in test tubes.
- **Analysis of Fractions:** Each fraction is analyzed by Thin Layer Chromatography (TLC) to identify the fractions containing γ -Gurjunene.
- **Pooling and Solvent Evaporation:** Fractions containing pure γ -Gurjunene are combined, and the solvent is removed under reduced pressure using a rotary evaporator to yield the purified compound.



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Caption: Workflow for the purification of γ -Gurjunene.

Characterization of γ -Gurjunene

a) Gas Chromatography-Mass Spectrometry (GC-MS)

- **Purpose:** To determine the purity of the isolated γ -Gurjunene and confirm its molecular weight and fragmentation pattern.
- **Methodology:** A small amount of the purified sample is dissolved in a volatile solvent (e.g., hexane or dichloromethane) and injected into the GC-MS system. The sample is vaporized and separated on a capillary column (e.g., HP-5MS). The separated components are then ionized and detected by the mass spectrometer.

b) Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Purpose:** To elucidate the detailed chemical structure of γ -Gurjunene.
- **Methodology:** A few milligrams of the purified sample are dissolved in a deuterated solvent (e.g., CDCl_3). ^1H NMR and ^{13}C NMR spectra are recorded. Advanced NMR techniques like COSY, HSQC, and HMBC can be used for complete structural assignment.

c) Fourier-Transform Infrared (FTIR) Spectroscopy

- **Purpose:** To identify the functional groups present in the γ -Gurjunene molecule.
- **Methodology:** A drop of the purified liquid sample is placed between two KBr plates to form a thin film, or the sample is dissolved in a suitable solvent for analysis. The IR spectrum is recorded, showing absorption bands corresponding to the vibrational frequencies of the chemical bonds in the molecule.

Biological Activity and Potential Signaling Pathways

While research on the specific biological activities of isolated γ -Gurjunene is ongoing, studies on essential oils rich in this compound suggest potential anti-inflammatory and cytotoxic effects.

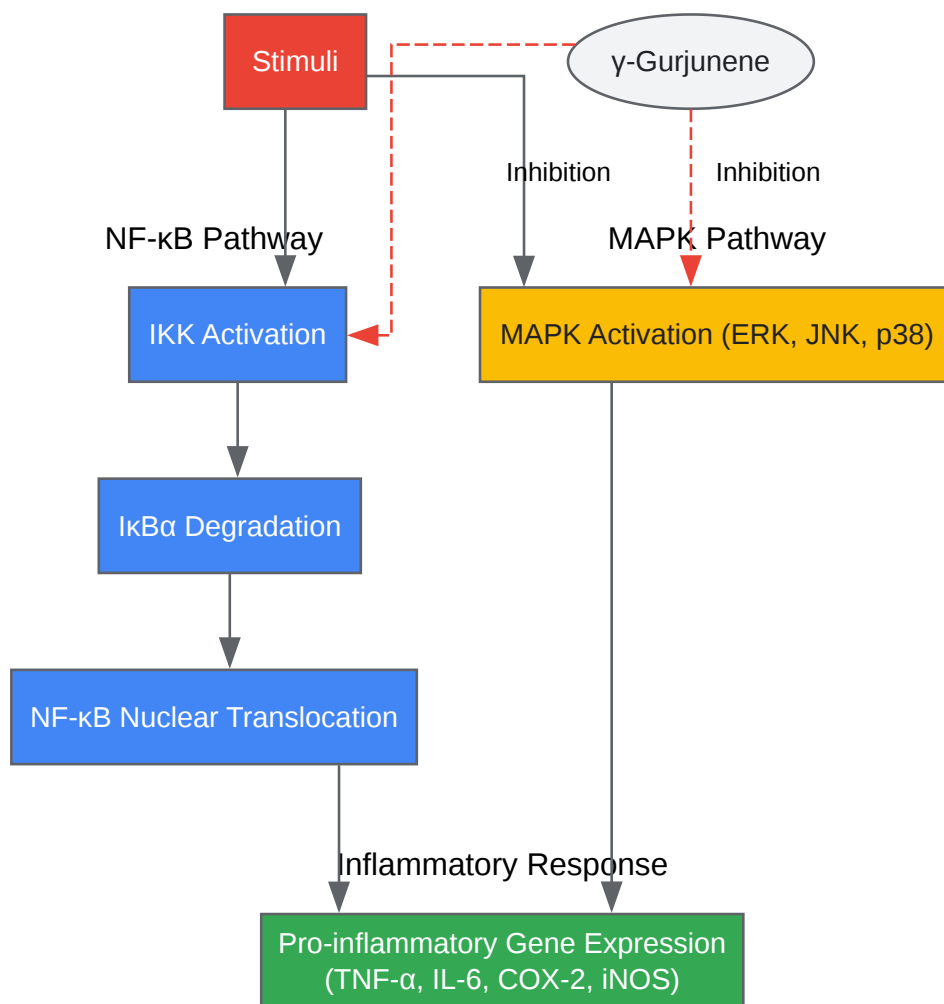
Anti-inflammatory Activity

Essential oils containing γ -Gurjunene have been reported to possess anti-inflammatory properties. The proposed mechanism for many anti-inflammatory terpenes involves the modulation of key signaling pathways that regulate the inflammatory response.^[6] Two of the most critical pathways are the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways.

- **NF- κ B Signaling Pathway:** In response to inflammatory stimuli, the I κ B kinase (IKK) complex is activated, leading to the phosphorylation and subsequent degradation of the inhibitory protein I κ B α . This allows the NF- κ B (p50/p65) dimer to translocate to the nucleus, where it induces the transcription of pro-inflammatory genes, including those for cytokines (e.g., TNF- α , IL-6) and enzymes (e.g., COX-2, iNOS). It is plausible that γ -Gurjunene may exert its anti-inflammatory effects by inhibiting one or more steps in this pathway, such as the activation of the IKK complex or the nuclear translocation of NF- κ B.
- **MAPK Signaling Pathway:** The MAPK family, including ERK, JNK, and p38, are key regulators of cellular responses to external stresses, including inflammation. Activation of these kinases can lead to the expression of pro-inflammatory mediators. Terpenoids have been shown to inhibit the phosphorylation and activation of MAPKs.^[6] Therefore, γ -Gurjunene might also mediate its anti-inflammatory effects by downregulating the MAPK signaling cascade.

Proposed Anti-inflammatory Signaling Pathways

Inflammatory Stimuli (e.g., LPS)

[Click to download full resolution via product page](#)Caption: Proposed anti-inflammatory mechanism of γ -Gurjunene.

Cytotoxic Activity

An essential oil from *Solanum stipulaceum*, containing γ -Gurjunene (10.0-11.9%) as one of its main constituents, was investigated for its antileukemic activity. While the non-irradiated essential oil did not show cytotoxic activity, samples irradiated with gamma-radiation exhibited slight cytotoxicity against HL-60 and THP-1 human leukemia cell lines.[4] This suggests that γ -Gurjunene, or its derivatives formed upon irradiation, may have potential as an anticancer agent, although further studies with the pure compound are necessary to confirm this activity and elucidate the mechanism of action.

Conclusion

Gamma-Gurjunene is a sesquiterpene with well-defined physical and chemical properties. Standard phytochemical techniques can be employed for its isolation and characterization. Preliminary studies on essential oils containing this compound suggest potential anti-inflammatory and cytotoxic activities, possibly mediated through the NF- κ B and MAPK signaling pathways. Further research on pure γ -Gurjunene is warranted to fully explore its pharmacological potential and mechanisms of action for drug development.

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